

best practices for long-term storage of JNJ-65355394

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Compound of Interest

Compound Name: JNJ-65355394

Cat. No.: B12402582

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Technical Support Center: JNJ-65355394

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **JNJ-65355394**, an O-GlcNAc hydrolase (OGA) inhibitor. It also includes troubleshooting guides and frequently asked questions (FAQs) to address potential issues during experimentation.

Long-Term Storage and Handling

Proper storage and handling of **JNJ-65355394** are critical for maintaining its stability and ensuring experimental reproducibility.

FAQs for Storage and Handling:

Q1: How should solid **JNJ-65355394** be stored for the long term?

A1: For long-term storage, it is recommended to store solid **JNJ-65355394** at -20°C or -80°C upon receipt. The compound is typically shipped at room temperature, and while stable for short periods, colder temperatures are optimal for preserving its integrity over months to years. [\[1\]](#)[\[2\]](#) Always refer to the Certificate of Analysis provided by the supplier for specific recommendations.

Q2: How should I prepare and store stock solutions of **JNJ-65355394**?

A2: **JNJ-65355394** is soluble in DMSO at concentrations up to 10 mM. To prepare a stock solution, reconstitute the solid compound in high-quality, anhydrous DMSO. Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. Store these aliquots at -80°C for long-term stability.

Q3: What is the stability of **JNJ-65355394** in DMSO solution?

A3: While specific long-term stability data for **JNJ-65355394** in DMSO is not readily available, it is best practice to assume that OGA inhibitors in DMSO are stable for several months when stored properly at -80°C. For critical experiments, it is advisable to use freshly prepared stock solutions or solutions that have been stored for less than 3-6 months.

Q4: Is **JNJ-65355394** sensitive to light?

A4: There is no specific information available regarding the light sensitivity of **JNJ-65355394**. However, as a general precaution for all research compounds, it is recommended to store both the solid form and solutions in light-protected containers (e.g., amber vials) or in the dark to minimize potential photodegradation.

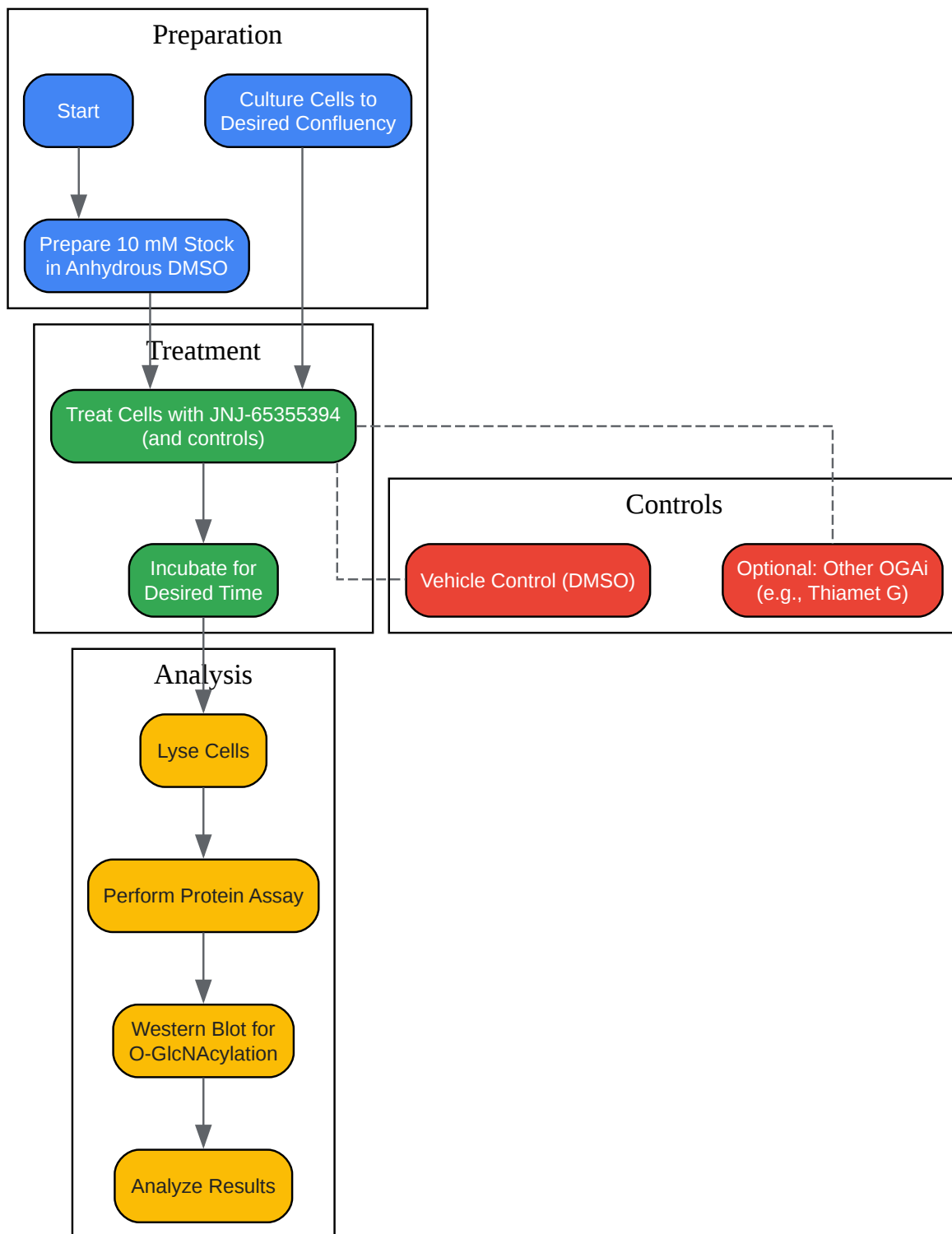
Data Presentation: Storage Conditions Summary

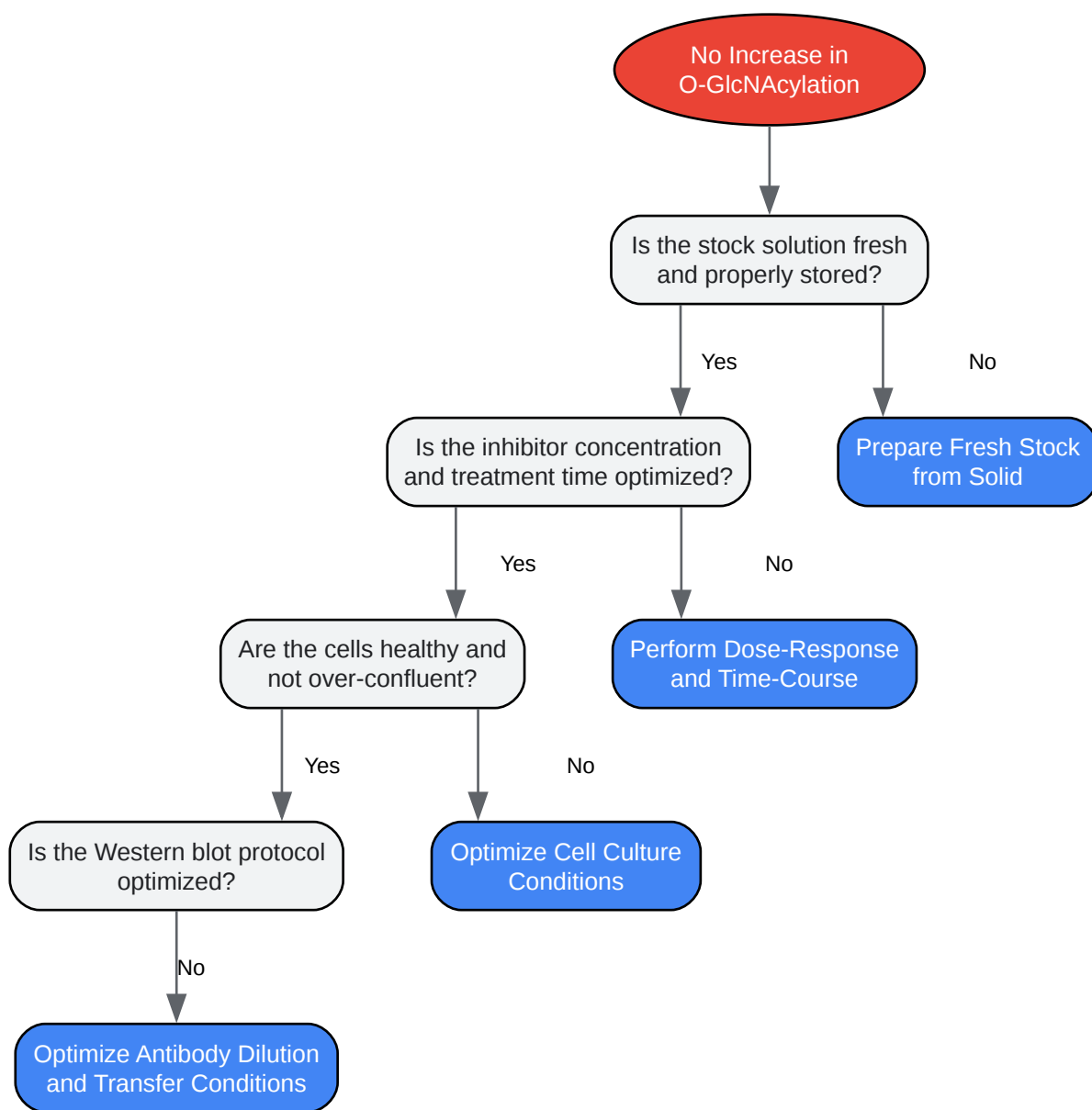
Form	Storage Temperature	Recommended Duration	Container	Notes
Solid	-20°C to -80°C	Years	Tightly sealed, light-protected vial	Minimize exposure to moisture and air.
Stock Solution (in DMSO)	-80°C	Up to 6 months (recommended)	Single-use, light-protected aliquots	Avoid repeated freeze-thaw cycles.
Working Dilutions (in aqueous buffer)	2-8°C	Use immediately	Sterile tubes	Prepare fresh for each experiment.

Experimental Protocols and Troubleshooting

This section provides a general experimental workflow for using **JNJ-65355394** and troubleshooting common issues.

Experimental Workflow: Assessing OGA Inhibition in Cell Culture





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References

- 1. The Dysregulation of OGT/OGA Cycle Mediates Tau and APP Neuropathology in Down Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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